

# Enteromycin/Seligocidin: An Obscure Nitro-Containing Antibiotic

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## Compound of Interest

Compound Name: *Enteromycin*

Cat. No.: *B14764351*

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**Enteromycin**, also known as seligocidin, is an antibiotic compound isolated from *Streptomyces* species. First identified in *Streptomyces albireticuli* and *S. achromogenes*, this compound has the chemical formula  $C_6H_8N_2O_5$  and is registered under the CAS number 3552-16-7.<sup>[1][2]</sup> Despite its early discovery, **enteromycin** has not been the subject of extensive recent research, and detailed information regarding its biological activity and mechanism of action remains scarce in publicly available scientific literature.

## Chemical and Physical Properties

**Enteromycin** is an amino-acid derivative.<sup>[2]</sup> Its chemical structure reveals a unique nitro group, a feature that is relatively uncommon in natural products. The IUPAC name for **enteromycin** is 2-[[*(E)*-2-carboxyethenyl]amino]-*N*-methoxy-2-oxoethanimine oxide.<sup>[2]</sup>

Property	Value	Source
Molecular Formula	$C_6H_8N_2O_5$	<sup>[2]</sup>
Molecular Weight	188.14 g/mol	<sup>[2]</sup>
CAS Registry Number	3552-16-7	<sup>[1]</sup>

The compound is reported to be unstable to heat, acid, and alkali.<sup>[1]</sup> It is sparingly soluble in water and other common solvents.<sup>[1]</sup>

## Biological Activity and Mechanism of Action

While identified as an antibiotic, detailed studies elucidating the specific mechanism of action of **enteromycin** are not readily available in the current body of scientific literature. The initial research from the mid-20th century identified its antibiotic properties, but further significant development or detailed mechanistic studies appear to be limited.<sup>[1]</sup> An official monograph on the compound has been retired, suggesting a potential lack of continued interest or clinical development.<sup>[1]</sup>

Due to the absence of published data on its mechanism of action, no signaling pathways or detailed experimental workflows can be depicted. The creation of diagrams illustrating its biological activity is therefore not possible at this time.

## Experimental Data and Protocols

A comprehensive search of scientific databases did not yield any quantitative data from efficacy studies, such as IC<sub>50</sub> or EC<sub>50</sub> values, that would be necessary for a detailed technical guide. Similarly, specific and detailed experimental protocols for the isolation, synthesis, or biological assays of **enteromycin** are not described in the available literature. Without this foundational information, a thorough in-depth technical guide as requested cannot be constructed.

In conclusion, while **enteromycin**/seligocidin is a known chemical entity with antibiotic origins, the lack of substantial and recent research into its biological properties prevents a comprehensive technical analysis. For researchers and drug development professionals, this compound represents a largely unexplored area of natural product chemistry and antibiotic research. Further investigation would be required to determine its potential as a therapeutic agent and to elucidate its mode of action.

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## References

- 1. Enteromycin [drugfuture.com]

- 2. Enteromycin | C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>5</sub> | CID 5365404 - PubChem [pubchem.ncbi.nlm.nih.gov]
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